

Initial safety assessment for handling 4-Bromo-2-fluoro-6-methylpyridine

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-methylpyridine

Cat. No.: B582133

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Initial Safety Assessment: 4-Bromo-2-fluoro-6-methylpyridine

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Bromo-2-fluoro-6-methylpyridine** (CAS No. 1227565-50-5) was publicly available at the time of this assessment. The following information is extrapolated from the safety data of structurally similar compounds, including other brominated and fluorinated pyridines. This guide is intended for preliminary informational purposes only and should not replace a substance-specific SDS, which must be obtained from the chemical supplier prior to any handling or use.

Hazard Identification and Classification

Based on data from analogous compounds, **4-Bromo-2-fluoro-6-methylpyridine** is anticipated to be a hazardous substance. The primary hazards are expected to be related to acute toxicity, skin and eye irritation, and potential organ toxicity.

Anticipated GHS Classification (Based on Analogs):

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Warning

Anticipated Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Anticipated Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313[\[2\]](#)
- Storage: P403+P233, P405[\[2\]](#)
- Disposal: P501[\[1\]](#)

Toxicological Properties

Quantitative toxicological data for **4-Bromo-2-fluoro-6-methylpyridine** is not available. The following table summarizes data for a structurally related compound, 2-bromopyridine, to provide a potential order of magnitude for toxicity.

Toxicological Data for 2-Bromopyridine (CAS 109-04-6):

Test	Species	Route	Value
LD50	Rat	Oral	92 mg/kg
LD50	Rabbit	Dermal	81.5 mg/kg

Source: Safety Data Sheet for 2-Bromopyridine[3]

It is crucial to assume that **4-Bromo-2-fluoro-6-methylpyridine** may have similar or even greater toxicity.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

3.1. Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[4]

3.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.[1]
- Skin Protection: A lab coat and appropriate chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[1] Gloves should be inspected before use and disposed of properly after handling the substance.[1]
- Respiratory Protection: If working outside a fume hood or if aerosol generation is possible, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. [4]

3.3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[5]
- The recommended storage temperature is typically between 2-8°C.

First Aid Measures

In case of exposure, immediate medical attention is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^[6]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. ^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[6]

Accidental Release and Disposal

5.1. Accidental Release:

- Evacuate the area and ensure adequate ventilation.

- Wear appropriate PPE as described in Section 3.2.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, sealed container for disposal.[[1](#)]
- Do not allow the material to enter drains or waterways.[[1](#)]

5.2. Disposal:

- Disposal of **4-Bromo-2-fluoro-6-methylpyridine** and its containers must be in accordance with all applicable federal, state, and local regulations.
- Contact a licensed professional waste disposal service to dispose of this material.[[1](#)]

Experimental Protocols

Detailed experimental protocols for the safety assessment of new chemical entities are extensive. Below are generalized outlines for key toxicological endpoints, which would need to be adapted and detailed by a qualified toxicologist.

1. Acute Oral Toxicity (OECD TG 423):

- Objective: To determine the acute oral toxicity (LD50) of the substance.
- Methodology: A stepwise procedure is used with a limited number of animals (typically rats). A single dose of the substance is administered by gavage. Animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is calculated based on the results.

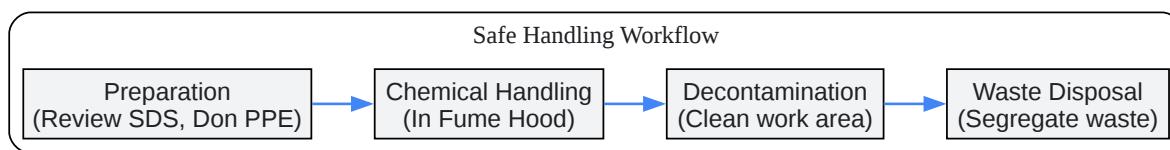
2. Skin Irritation/Corrosion (OECD TG 404):

- Objective: To assess the potential for the substance to cause skin irritation or corrosion.
- Methodology: A small amount of the substance is applied to a shaved area of the skin of a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

3. Eye Irritation/Corrosion (OECD TG 405):

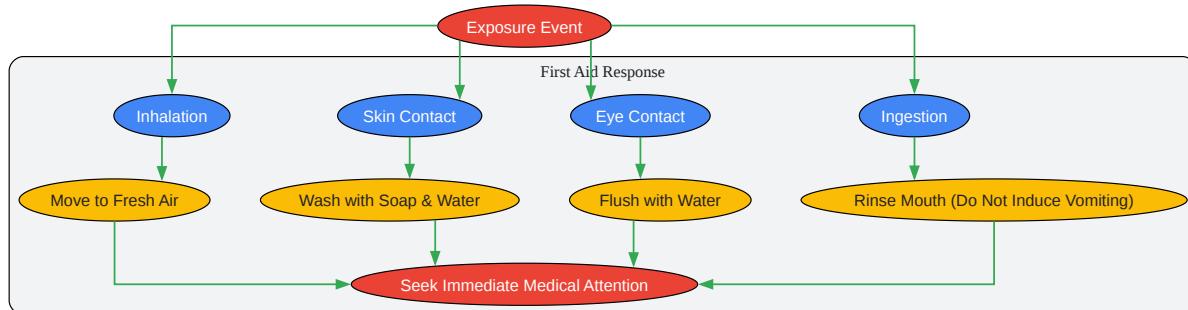
- Objective: To determine the potential for the substance to cause serious eye damage or irritation.
- Methodology: A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The eye is observed for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specified intervals.

Visualizations



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Caption: A simplified workflow for the safe handling of hazardous chemicals.



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Caption: A logical diagram illustrating first aid responses to different exposure routes.

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